

An In-depth Technical Guide to 1-Cyclopropylpiperazine Dihydrochloride and Related Compounds

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Compound of Interest

Compound Name: 1-Cyclopropylpiperazine dihydrochloride

Cat. No.: B165461

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Introduction

This technical guide provides a comprehensive overview of **1-Cyclopropylpiperazine dihydrochloride**, a piperazine derivative of interest to researchers and professionals in drug development and medicinal chemistry. Due to the specificity of the dihydrochloride salt, and the prevalence of structurally similar compounds in literature and commercial databases, this guide will address the core compound, 1-Cyclopropylpiperazine, and its dihydrochloride form. Additionally, it will cover the closely related and widely utilized intermediate, 1-(Cyclopropylcarbonyl)piperazine hydrochloride, to provide a broader context for its application in pharmaceutical synthesis.

Piperazine and its derivatives are a cornerstone in the development of new bioactive molecules due to their versatile structure. The six-membered ring with two nitrogen atoms offers opportunities for modification, leading to compounds with a wide range of pharmacological activities, including antipsychotic, antihistamine, antianginal, and antidepressant effects.

1-Cyclopropylpiperazine and its Dihydrochloride Salt

1-Cyclopropylpiperazine is the parent compound, which, due to its two basic nitrogen atoms, can readily form a dihydrochloride salt.

Chemical Identification

1-Cyclopropylpiperazine (Base)	1-Cyclopropylpiperazine Dihydrochloride	
IUPAC Name	1-cyclopropylpiperazine	1-cyclopropylpiperazin-1,4-dium dichloride
CAS Number	20327-23-5 [1]	Not readily available
Molecular Formula	C ₇ H ₁₄ N ₂ [1]	C ₇ H ₁₆ Cl ₂ N ₂
Molecular Weight	126.20 g/mol [1]	199.12 g/mol
Structure		

Physicochemical Properties

The following table summarizes the known quantitative data for 1-Cyclopropylpiperazine. Data for the dihydrochloride salt is not extensively published and would be expected to have a higher melting point and greater solubility in aqueous solutions compared to the free base.

Property	Value for 1-Cyclopropylpiperazine (Base)
Molecular Weight	126.20 g/mol [1]
Appearance	Yellow oil [2]
Boiling Point	Not available
Melting Point	Not available
Solubility	Soluble in methanol [2]

Experimental Protocols

Synthesis of 1-Cyclopropylpiperazine

A common method for the synthesis of 1-Cyclopropylpiperazine involves the deprotection of a protected piperazine derivative.[\[2\]](#)

- Starting Material: tert-butyl 4-cyclopropylpiperazine-1-carboxylate

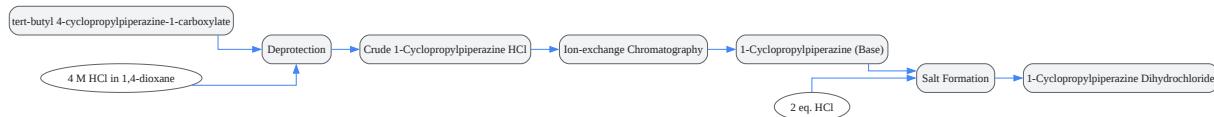
- Reagents: 4 M HCl in 1,4-dioxane, ether
- Procedure:
 - Dissolve tert-butyl 4-cyclopropylpiperazine-1-carboxylate (3.50 mmol) in a 4 M HCl solution in 1,4-dioxane (17.50 mmol).[2]
 - Stir the reaction mixture at room temperature for 3 hours under a nitrogen atmosphere.[2]
 - Upon completion, filter the mixture and wash the solid with ether to obtain the crude product as a white solid.[2]
 - Purify the crude product by ion-exchange chromatography to yield 1-cyclopropylpiperazine as a yellow oil.[2]

Formation of **1-Cyclopropylpiperazine Dihydrochloride**

The dihydrochloride salt can be prepared by treating the free base with two equivalents of hydrochloric acid.

- Starting Material: 1-Cyclopropylpiperazine
- Reagents: Hydrochloric acid (e.g., in ethanol or ether)
- General Procedure:
 - Dissolve 1-Cyclopropylpiperazine in a suitable organic solvent such as ethanol or diethyl ether.
 - Slowly add two molar equivalents of a solution of hydrochloric acid in the same solvent with stirring.
 - The dihydrochloride salt will precipitate out of the solution.
 - Collect the precipitate by filtration, wash with cold solvent, and dry under vacuum.

Synthesis Workflow

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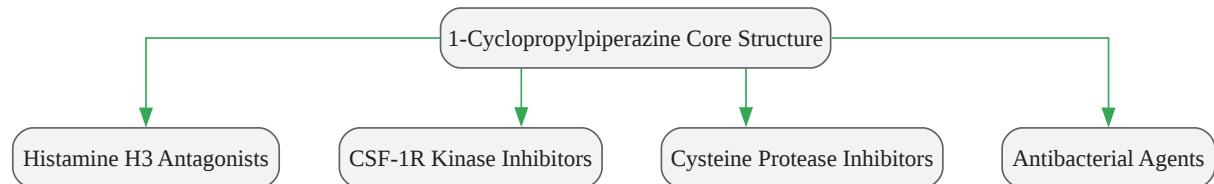
Synthesis of 1-Cyclopropylpiperazine Dihydrochloride

Biological Activities and Applications

1-Cyclopropylpiperazine is a valuable building block in medicinal chemistry. Its derivatives have been investigated for a range of biological activities. It has been utilized in the preparation of:

- Histamine H3 Antagonists: Compounds with potential applications in treating neurological and cognitive disorders.[2]
- CSF-1R Kinase Inhibitors: These have been explored for their potential in treating inflammatory diseases and certain cancers.[2]
- Cysteine Protease Inhibitors: Investigated for various therapeutic applications.[2]
- Antibacterial Agents: As N-oxides for treating infections, including those caused by Helicobacter.[2]

Application Overview



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Applications of the 1-Cyclopropylpiperazine Scaffold

1-(Cyclopropylcarbonyl)piperazine Hydrochloride

This compound is a closely related derivative that features a carbonyl group and is a monohydrochloride salt. It is a key intermediate in the synthesis of several pharmaceuticals.

Chemical Identification

1-(Cyclopropylcarbonyl)piperazine (Base)	1-(Cyclopropylcarbonyl)piperazine Hydrochloride	
IUPAC Name	cyclopropyl(piperazin-1-yl)methanone	cyclopropyl(piperazin-1-yl)methanone;hydrochloride[3]
CAS Number	59878-57-8[4][5]	1021298-67-8[6][7]
Molecular Formula	C ₈ H ₁₄ N ₂ O[4][5]	C ₈ H ₁₅ CIN ₂ O[7]
Molecular Weight	154.21 g/mol [5]	190.67 g/mol [7]
Structure		

Physicochemical Properties

Property	Value for 1-(Cyclopropylcarbonyl)piperazine (Base)	Value for 1-(Cyclopropylcarbonyl)piperazine Hydrochloride
Molecular Weight	154.21 g/mol [5]	190.67 g/mol [7]
Appearance	White to off-white powder [8]	White to off-white crystalline powder [7]
Melting Point	70-75 °C [8]	175-179 °C [9]
Boiling Point	120 °C at 0.15 mmHg	Not available
Solubility	Soluble in water, alcohols, and most organic solvents [8]	Soluble in water [9]
Density	1.087 g/mL at 25 °C	Not available

Experimental Protocols

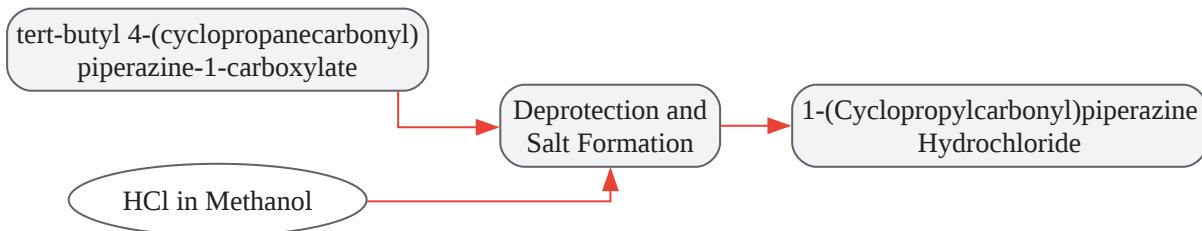
Synthesis of 1-(Cyclopropylcarbonyl)piperazine Hydrochloride

This compound is typically synthesized via the deprotection of a Boc-protected precursor.[\[10\]](#) [\[11\]](#)

- Starting Material: tert-butyl 4-(cyclopropanecarbonyl)piperazine-1-carboxylate
- Reagents: Hydrochloric acid in methanol or trifluoroacetic acid followed by an acyl chloride. [\[10\]](#)[\[11\]](#)
- Procedure (using HCl in Methanol):[\[10\]](#)
 - Prepare a stirring solution of tert-butyl 4-(cyclopropanecarbonyl)piperazine-1-carboxylate (14.5 mmol) in methanol (15 mL).[\[10\]](#)
 - Slowly add a 3M solution of hydrochloric acid in methanol (15 mL) at 0 °C.[\[10\]](#)
 - Allow the reaction mixture to stir at room temperature overnight.[\[10\]](#)

- Remove the solvent under reduced pressure to yield cyclopropyl(piperazin-1-yl)methanone hydrochloride as an off-white solid.[10]

Synthesis Workflow



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Synthesis of 1-(Cyclopropylcarbonyl)piperazine HCl

Applications in Drug Development

1-(Cyclopropylcarbonyl)piperazine hydrochloride is a crucial intermediate in the synthesis of several important pharmaceutical compounds.

- Olaparib Intermediate: It is a key building block in the manufacturing of Olaparib, a PARP inhibitor used in cancer therapy.[5]
- Esaprazole Analogs: This compound is used in the synthesis of Esaprazole analogs, which have shown potential neuroprotective properties and sigma-1 receptor binding activity in vitro.[6][12]
- Drug Discovery: Its structure makes it a versatile starting material for creating a diverse range of molecules for drug discovery programs, particularly those targeting neurological disorders.[13][14]

Conclusion

1-Cyclopropylpiperazine dihydrochloride, along with its related derivatives, represents a class of compounds with significant utility in medicinal chemistry and pharmaceutical development. While the dihydrochloride salt of 1-Cyclopropylpiperazine is not as commonly documented as other related structures, the parent compound is a valuable scaffold for the

synthesis of various biologically active molecules. The commercially prominent 1-(Cyclopropylcarbonyl)piperazine hydrochloride serves as a critical intermediate in the production of established and investigational drugs. A clear understanding of the synthesis and properties of these compounds is essential for researchers and scientists working on the discovery and development of new therapeutics.

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References

- 1. 1-Cyclopropylpiperazine | C7H14N2 | CID 4742004 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 1-Cyclopropylpiperazine | 20327-23-5 [chemicalbook.com]
- 3. 1-(Cyclopropylcarbonyl)piperazine Hydrochloride | C8H15ClN2O | CID 20847955 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS 59878-57-8: 1-(Cyclopropylcarbonyl)piperazine [cymitquimica.com]
- 5. 1-(Cyclopropylcarbonyl)piperazine-59878-57-8 [ganeshremedies.com]
- 6. nbino.com [nbino.com]
- 7. nbino.com [nbino.com]
- 8. 1-(Cyclopropylcarbonyl)piperazine, High-Purity Pharmaceutical Intermediate at Best Price [jigspharma.com]
- 9. Piperazine, 1-(cyclopropylcarbonyl)-, Monohydrochloride CAS#: 1021298-67-8 [amp.chemicalbook.com]
- 10. Piperazine, 1-(cyclopropylcarbonyl)-, Monohydrochloride synthesis - chemicalbook [chemicalbook.com]
- 11. CN111116514A - Preparation method of 1-cyclopropane formyl piperazine hydrochloride - Google Patents [patents.google.com]
- 12. Piperazine, 1-(cyclopropylcarbonyl)-, Monohydrochloride Six Chongqing Chemdad Co., Ltd [chemdad.com]
- 13. chemimpex.com [chemimpex.com]

- 14. nbino.com [nbino.com]
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